

2-Bromo-1-iodo-4-(trifluoromethyl)benzene CAS number 481075-58-5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	2-Bromo-1-iodo-4-(trifluoromethyl)benzene
Cat. No.:	B1285863

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An In-depth Technical Guide to **2-Bromo-1-iodo-4-(trifluoromethyl)benzene**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromo-1-iodo-4-(trifluoromethyl)benzene, identified by CAS number 481075-58-5, is a halogenated aromatic compound of significant interest in modern organic synthesis.^[1] Its unique trifunctional structure, featuring bromo, iodo, and trifluoromethyl groups on a benzene ring, makes it a versatile building block for the synthesis of complex organic molecules.^[1] This guide provides a comprehensive overview of its chemical and physical properties, a detailed synthesis protocol, safety information, and its applications, particularly in the realm of pharmaceutical and agrochemical development. The differential reactivity of the carbon-iodine and carbon-bromine bonds allows for regioselective functionalization, making it a valuable synthon for creating diverse molecular architectures.^[1]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-Bromo-1-iodo-4-(trifluoromethyl)benzene** is presented below. This data is crucial for its handling, storage, and application in experimental settings.

Property	Value	Source
CAS Number	481075-58-5	[2] [3]
Molecular Formula	C ₇ H ₃ BrF ₃ I	[2] [4]
Molecular Weight	350.90 g/mol	[2] [4]
IUPAC Name	2-bromo-1-iodo-4-(trifluoromethyl)benzene	[2]
Synonyms	3-Bromo-4-iodobenzotrifluoride, Benzene, 2-bromo-1-iodo-4-(trifluoromethyl)-	[2] [4]
Appearance	Peach/faint orange fused solid or yellow oily liquid	[5]
Melting Point	36-38.5 °C (ethanol)	[1] [4] [5]
Boiling Point	236.9 ± 40.0 °C (760 Torr)	[1] [4] [5]
Density	2.176 ± 0.06 g/cm ³ (20 °C, 760 Torr)	[4] [5]
Flash Point	97.1 ± 27.3 °C	[4]
Purity	Typically >97% or 98%	[1] [6]
InChI	InChI=1S/C7H3BrF3I/c8-5-3-4(7(9,10)11)1-2-6(5)12/h1-3H	[2]
InChIKey	LFHYCNXVEWPYAB-UHFFFAOYSA-N	[2]
SMILES	C1=CC(=C(C=C1C(F)(F)F)Br)I	[2]

Synthesis Protocol

A general and effective procedure for the synthesis of **2-Bromo-1-iodo-4-(trifluoromethyl)benzene** involves a Sandmeyer-type reaction starting from 2-bromo-4-(trifluoromethyl)aniline.[\[5\]](#)

Experimental Procedure:**• Diazotization:**

- In a suitable reaction vessel, dissolve 2-bromo-4-(trifluoromethyl)aniline (3.00 g, 12.50 mmol) in a solvent mixture of acetonitrile (30 mL) and water (10 mL).[\[5\]](#)
- Add concentrated hydrochloric acid (15 mL) to the mixture.[\[5\]](#)
- Cool the mixture to -10°C using an appropriate cooling bath.[\[5\]](#)
- Slowly add a solution of sodium nitrite (0.95 g, 13.75 mmol) in water (5 mL) dropwise to the reaction mixture while maintaining the temperature at -10°C.[\[5\]](#)
- Stir the resulting mixture at -10°C for 30 minutes to ensure complete formation of the diazonium salt.[\[5\]](#)

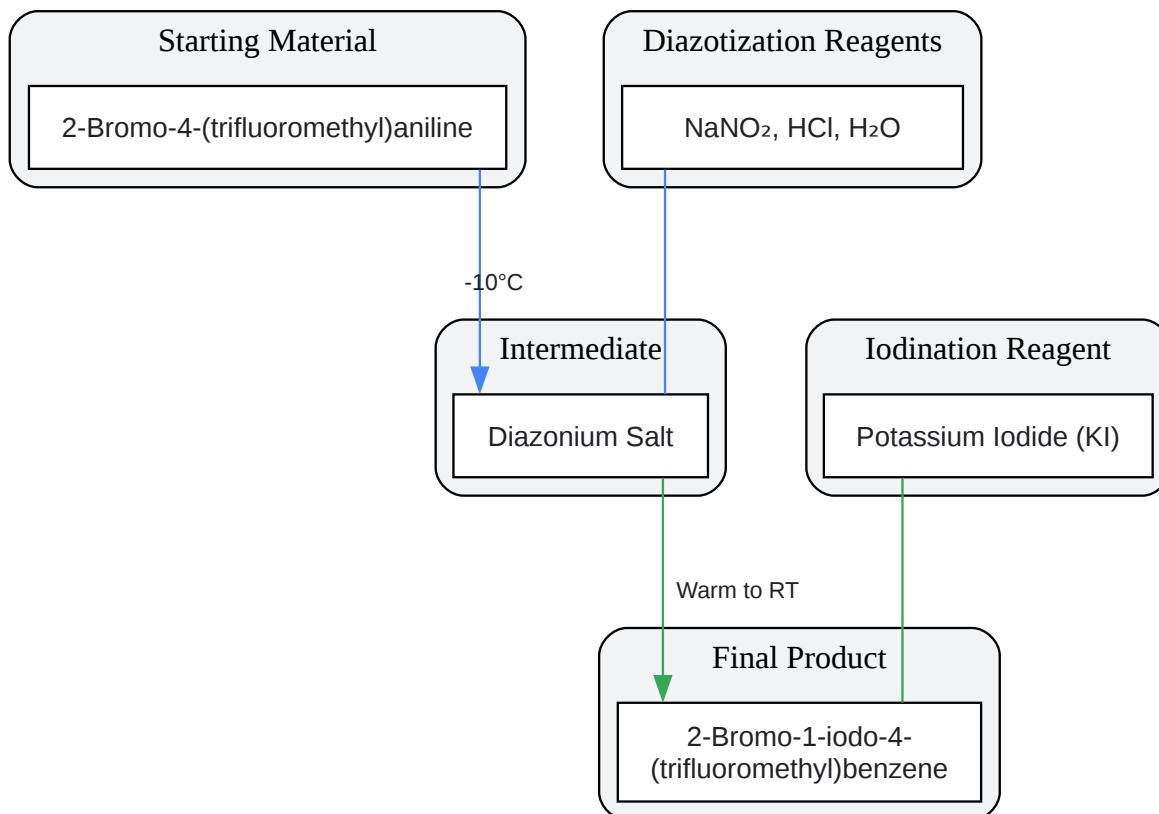
• Iodination:

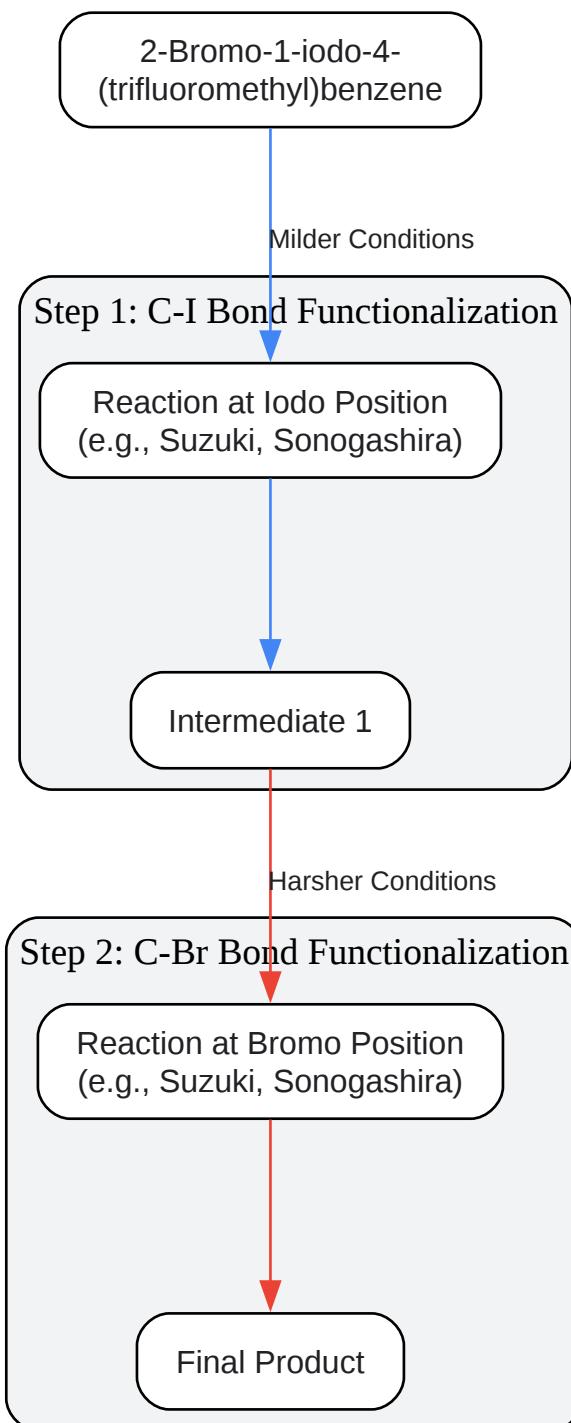
- Prepare a solution of potassium iodide (2.49 g, 15.00 mmol) in water (5 mL).[\[5\]](#)
- Add the potassium iodide solution to the diazonium salt mixture.[\[5\]](#)
- Continue stirring the reaction mixture for 2 hours at -10°C.[\[5\]](#)
- Allow the reaction mixture to slowly warm to room temperature and continue stirring overnight.[\[5\]](#)

• Work-up and Purification:

- Quench the reaction by adding a saturated sodium bicarbonate solution (30 mL).[\[5\]](#)
- Extract the product with dichloromethane (3 x 50 mL).[\[5\]](#)
- Combine the organic layers and wash sequentially with a saturated sodium thiosulfate solution (30 mL) and saturated brine (30 mL).[\[5\]](#)

- Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.[5]
- Purify the resulting residue by silica gel column chromatography using petroleum ether as the eluent to yield 3-bromo-4-iodobenzotrifluoride as a yellow oily liquid (3.95 g, 90.0% yield).[5]





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- To cite this document: BenchChem. [2-Bromo-1-iodo-4-(trifluoromethyl)benzene CAS number 481075-58-5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1285863#2-bromo-1-iodo-4-trifluoromethyl-benzene-cas-number-481075-58-5]

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